Technical Guide: 4,6-Difluoroindoline Hydrochloride Solubility & Handling

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Compound of Interest	
Compound Name:	*4,6-Difluoroindoline hydrochloride*
CAS No.:	*1803601-85-5*
Cat. No.:	*B1465014*

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Executive Summary

4,6-Difluoroindoline hydrochloride (CAS: 199526-98-2 for the parent/salt complex) is a critical fluorinated heterocyclic building block used extensively in the synthesis of kinase inhibitors, agrochemicals, and pharmaceutical intermediates.[1][2][3] Its unique substitution pattern—fluorine atoms at the 4 and 6 positions—imparts metabolic stability and modulated lipophilicity to downstream drug candidates.

This guide provides a technical analysis of its solubility profile, distinguishing between the hydrochloride salt and the free base to optimize reaction conditions. It includes validated protocols for solubility determination and free-basing, ensuring reproducibility in high-stakes drug development environments.

Part 1: Physicochemical Identity

Understanding the fundamental properties of the salt versus the free base is a prerequisite for selecting the correct solvent system.

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Property	Data	Notes
Compound Name	4,6-Difluoroindoline hydrochloride	
CAS Number	199526-98-2 (Refers to HCl salt/complex)	Free base is often generated in situ.[1]
Molecular Formula	$C_8H_7F_2N$[1][2][4] · HCl	
Molecular Weight	191.61 g/mol	155.15 (Free Base) + 36.46 (HCl)
Appearance	White to off-white/beige solid	May darken upon oxidation (indole formation).
pKa (Calculated)	~3.5 - 4.5 (Conjugate acid)	The nitrogen lone pair is involved in the aromatic system, reducing basicity compared to aliphatic amines.
Hygroscopicity	Moderate to High	HCl salts of small heterocycles are prone to absorbing atmospheric moisture.

Part 2: Solubility Landscape

The solubility of **4,6-difluoroindoline hydrochloride** is dictated by the ionic interaction between the protonated indoline nitrogen and the chloride counterion.

Solvent Compatibility Table

Qualitative solubility profile based on structural analogs (e.g., 5-fluoroindoline HCl) and empirical salt behavior.

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Solvent	Solubility Rating	Application Context
Water	High (>50 mg/mL)	Ideal for aqueous workups; pH < 2 maintains salt form.
Methanol / Ethanol	High	Primary solvents for recrystallization and nucleophilic substitution reactions.
DMSO	Very High (>100 mg/mL)	Standard solvent for stock solutions in biological assays and high-temp reactions.
Dichloromethane (DCM)	Low / Negligible	The HCl salt is polar; DCM is poor for the salt but excellent for the free base.
Ethyl Acetate	Low	Poor solubility for the salt; used to extract the free base after neutralization.
Hexane / Heptane	Insoluble	Used as an anti-solvent to precipitate the salt from alcohols.

The pH-Solubility Switch

The utility of this intermediate relies on switching between its water-soluble salt form and its organic-soluble free base.

- pH < 4 (Acidic): The nitrogen is protonated (

). The species exists as the hydrochloride salt, highly soluble in water and polar protic solvents.

- pH > 8 (Basic): The nitrogen is deprotonated (

). The species exists as the neutral free base, lipophilic and soluble in DCM, EtOAc, and Toluene.

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Part 3: Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to establish exact solubility limits for your specific batch, as crystal polymorphism can affect saturation points.

Reagents: 4,6-Difluoroindoline HCl, Target Solvent (HPLC Grade).

- Preparation: Weigh approximately 100 mg of the compound into a 4 mL glass vial.
- Addition: Add the solvent in 100 µL increments at ambient temperature (25°C).
- Equilibration: Vortex for 60 seconds after each addition. If the solid dissolves completely, record the volume.
- Saturation: If undissolved solid remains after 1 mL total volume, place the vial in a shaker at 25°C for 24 hours.
- Filtration: Filter the supernatant using a 0.45 µm PTFE syringe filter.
- Quantification: Evaporate a known volume of the filtrate to dryness (using a tared vial) and weigh the residue to calculate mg/mL.

Protocol B: Free-Basing for Organic Synthesis

Critical Workflow: Many palladium-catalyzed couplings (Buchwald-Hartwig) fail if the HCl salt is used directly without an excess of base. Pre-neutralization is often preferred.

- Dissolution: Dissolve 10 mmol of 4,6-difluoroindoline HCl in 20 mL of water (or minimal MeOH if water solubility is an issue).
- Basification: Slowly add 15 mL of saturated aqueous $NaHCO_3$ or 1N NaOH while stirring. Monitor pH to ensure it reaches >9. The solution will likely become cloudy as the free base oils out.
- Extraction: Extract three times with Dichloromethane (DCM) or Ethyl Acetate (3 x 20 mL).
- Drying: Dry the combined organic layers over anhydrous $MgSO_4$.

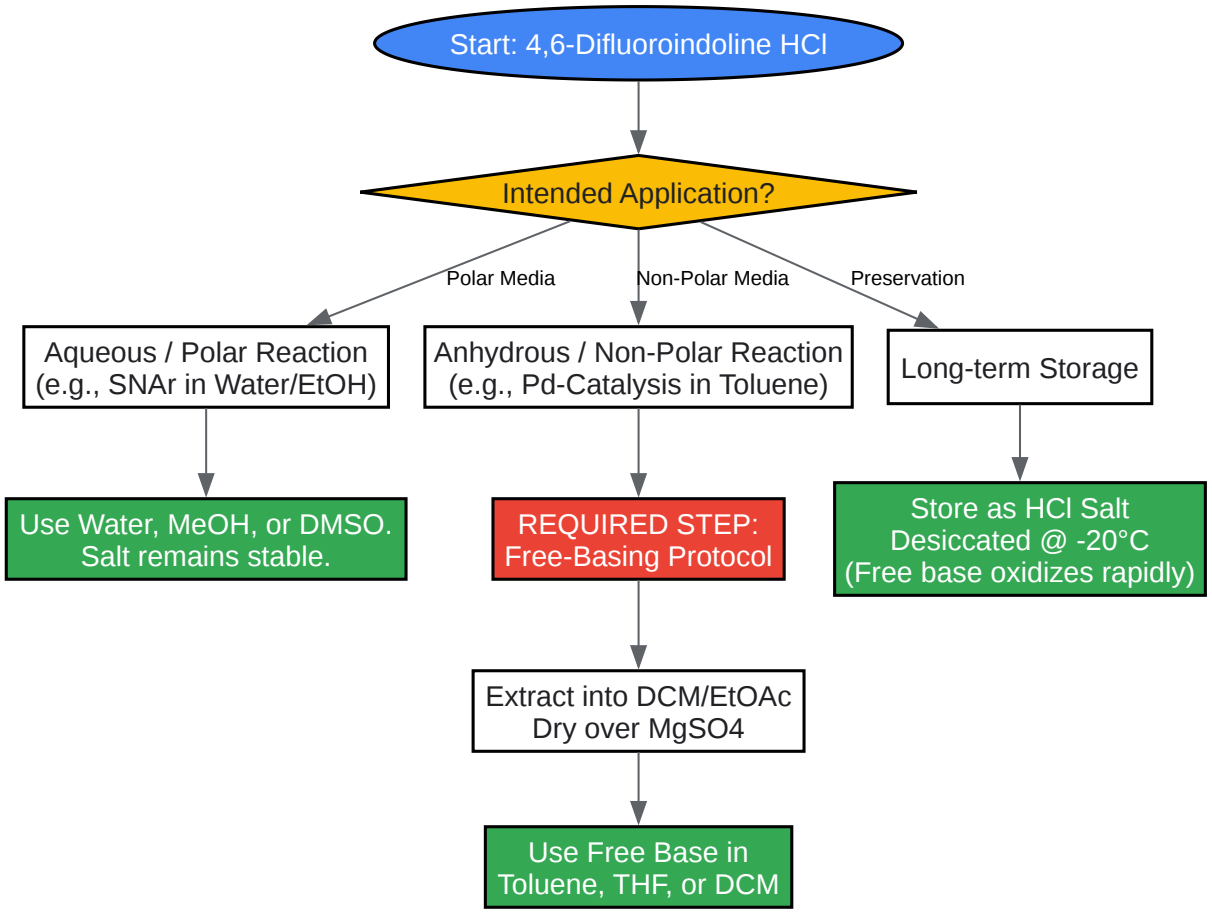
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- Concentration: Filter and concentrate under reduced pressure. Note: The free base is prone to oxidation; use immediately or store under inert gas (Argon/Nitrogen).

Part 4: Visualization of Workflows

Figure 1: Solubility & Handling Decision Tree

This logic flow guides the researcher in selecting the correct solvent system based on the intended application.



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Caption: Decision matrix for solvent selection and handling based on the chemical state (Salt vs. Free Base).

Part 5: Stability & Storage (Critical)

- Oxidation Risk: Indolines are susceptible to oxidation to form the corresponding indole (aromatization). The 4,6-difluoro substitution deactivates the ring slightly, but oxidation is still a primary degradation pathway.
  - Mitigation: Always store as the HCl salt. The protonated amine reduces the electron density of the ring, significantly retarding oxidation.
- Hygroscopicity: The HCl salt will absorb water, leading to "clumping" and weighing errors.
  - Mitigation: Store in a tightly sealed container with desiccants. Warm to room temperature before opening to prevent condensation.

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